

Peficitinib Hydrochloride Animal Toxicology

Technical Support Center

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Compound of Interest

Compound Name: *Peficitinib hydrochloride*

Cat. No.: *B15610332*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information on the preclinical toxicology of **peficitinib hydrochloride** (formerly ASP015K) in various animal models. The following question-and-answer format addresses common issues and provides guidance for troubleshooting experiments.

Frequently Asked Questions (FAQs)

Q1: What are the main target organs for toxicity observed in repeat-dose animal studies with peficitinib?

Based on available non-clinical data from a 13-week oral toxicity study in rats where peficitinib was administered in combination with tacrolimus, the primary target organs for toxicity include the pancreas, kidneys, and lymphoid tissues.^[1] Key findings at doses of ≥ 3 mg/kg/day (in combination with 3.2 mg/kg/day of tacrolimus) included vacuolation of pancreatic islet cells, calcinosis of the renal cortico-medullary junction, and thymus atrophy with lysis of lymphocytes.^[1]

Q2: Has peficitinib shown any genotoxic potential in preclinical studies?

Peficitinib has demonstrated a low potential for genotoxicity in in vivo studies. It tested negative in the unscheduled DNA synthesis (UDS) test in rats and the micronucleus test in mice, indicating a low risk of inducing chromosomal aberrations in vivo.[2]

Q3: What are the known effects of peficitinib on fertility and embryonic development in animal models?

In a study on fertility and early embryonic development in rats, peficitinib administered at a dose of 100 mg/kg/day resulted in decreased embryo viability after implantation and a reduction in the number of live embryos.[2] This suggests potential for adverse effects on early-stage pregnancy at high doses.

Q4: Are there any specific hematological changes I should monitor for in my animal studies?

While detailed hematological data from preclinical toxicology studies is limited in the public domain, clinical studies in humans have reported neutropenia as a common adverse event. Therefore, monitoring complete blood counts (CBCs), with particular attention to neutrophil levels, is advisable in animal toxicology studies.

Q5: What is the expected mechanism behind the observed thymus atrophy?

Peficitinib is a pan-Janus kinase (JAK) inhibitor. The JAK-STAT signaling pathway is crucial for the development, proliferation, and function of lymphocytes. Inhibition of this pathway can lead to reduced lymphocyte counts and subsequent atrophy of lymphoid tissues such as the thymus and lymph nodes, which was observed in a 13-week rat toxicity study.[1]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Unexpected mortality in rodents at moderate doses.	Peficitinib may have a steeper dose-response curve for toxicity than anticipated, or there could be vehicle- or formulation-related issues.	1. Review dose calculations and preparation procedures.2. Consider conducting a dose-range finding study to establish the maximum tolerated dose (MTD) in your specific animal strain and conditions.3. Ensure the vehicle used is appropriate and has been tested for toxicity.
Reduced food consumption and body weight gain.	This is a common sign of systemic toxicity. It could be related to the pharmacological effects of peficitinib or direct gastrointestinal effects.	1. Implement more frequent monitoring of body weight and food intake.2. Consider including paired-feeding control groups to differentiate between direct drug effects and effects secondary to reduced food intake.3. Perform a thorough gross necropsy and histopathological examination of the gastrointestinal tract.
Elevated kidney biomarkers (e.g., BUN, creatinine).	Peficitinib has been associated with renal findings, such as calcinosis of the cortico-medullary junction in rats. ^[1]	1. Collect urine for urinalysis, looking for proteinuria, glucosuria, or crystals.2. At necropsy, carefully examine the kidneys for any gross abnormalities.3. Ensure comprehensive histopathological evaluation of the kidneys, including special stains if necessary, to identify tubular or glomerular damage and mineralization.

Decreased lymphocyte counts
in hematology.

This is an expected
pharmacological effect of a
JAK inhibitor, leading to
immunosuppression.

1. Correlate hematology
findings with histopathology of
lymphoid organs (thymus,
spleen, lymph nodes).2.
Consider including functional
immune assays in your study
design if immunomodulation is
a key aspect of your
research.3. Be aware of the
potential for increased
susceptibility to infections in
treated animals and maintain a
high standard of animal
husbandry.

Quantitative Toxicology Data

Table 1: Summary of Findings from a 13-Week Oral Toxicity Study in Rats (Peficitinib in
Combination with Tacrolimus)[\[1\]](#)

Peficitinib Dose (mg/kg/day)	Tacrolimus Dose (mg/kg/day)	Key Findings
3, 10, 30	3.2	≥3 mg/kg/day: Vacuolation of pancreatic islet cells; calcinosis of renal cortico-medullary junction; basophilic change of cortical tubules; thymus atrophy with increased cortico-medullary ratio and lysis of lymphocytes; follicular atrophy of mandibular/mesenteric lymph nodes; focal mononuclear cell infiltration of cerebral meninges; encephalitis; decreased feces; increased urinary glucose; prostate atrophy; ocular lens opacification and degeneration; basophilic change of gastric epithelial cells.
10, 30	3.2	≥10 mg/kg/day: Low spleen weight; rough kidney surface.
30	3.2	30 mg/kg/day: Spleen follicle atrophy; low blood lymphocyte and eosinophil ratios; subcutaneous granulomatous inflammation.

Note: These findings were observed in a combination therapy study and may not be fully representative of peficitinib monotherapy.

Experimental Protocols

General Protocol for a 13-Week Repeat-Dose Oral Toxicity Study in Rats

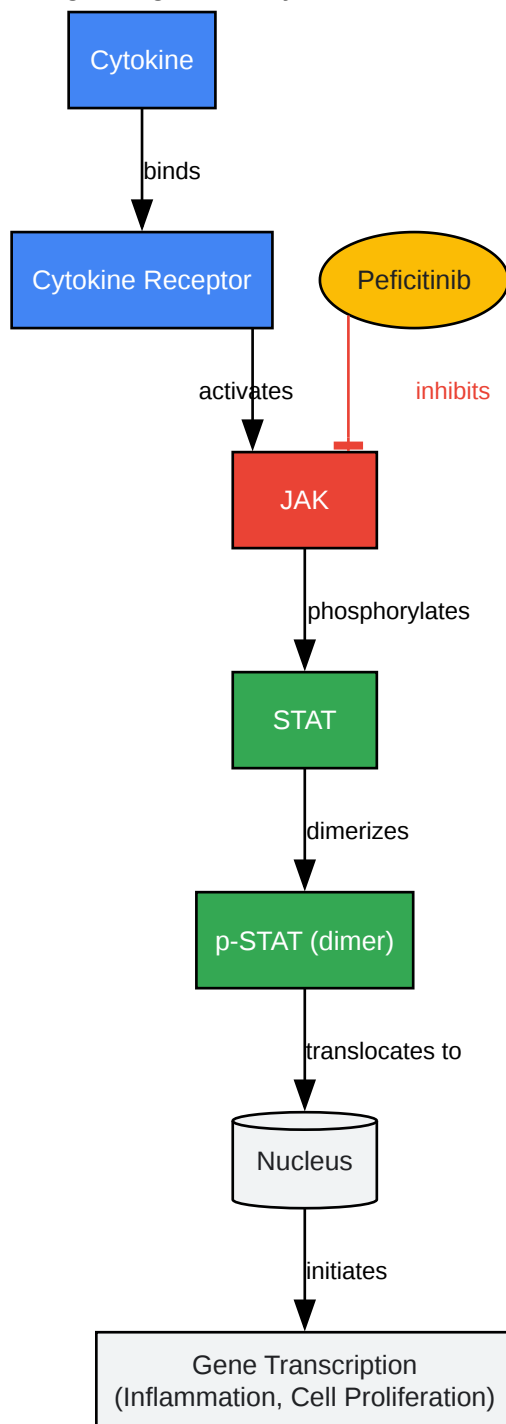
This is a generalized protocol based on standard practices and the available information for peficitinib.

- **Test System:** Sprague-Dawley rats, approximately 6-8 weeks old at the start of the study. Both sexes should be used.
- **Group Size:** A minimum of 10 animals per sex per group. Satellite groups for toxicokinetic analysis and recovery assessment may be included.
- **Dose Levels:** At least three dose levels (low, mid, high) and a vehicle control group. Dose selection should be based on prior dose-range finding studies to establish a high dose that produces some toxicity but not excessive mortality.
- **Administration:** **Peficitinib hydrochloride** is administered orally, typically by gavage, once daily for 13 consecutive weeks. The vehicle should be an appropriate aqueous solution (e.g., 0.5% methylcellulose).
- **In-life Observations:**
 - **Mortality and Morbidity:** Checked twice daily.
 - **Clinical Signs:** Detailed clinical observations performed at least once daily.
 - **Body Weight:** Recorded at least weekly.
 - **Food Consumption:** Measured at least weekly.
 - **Ophthalmology:** Examinations conducted prior to the start of treatment and near the end of the study.
- **Clinical Pathology:** Blood and urine samples collected at specified intervals (e.g., pre-dose, mid-study, and at termination).
 - **Hematology:** Complete blood count with differential.

- Clinical Chemistry: Standard panel including liver and kidney function tests.
- Urinalysis: Standard panel.
- Terminal Procedures:
 - Necropsy: All animals are subjected to a full gross necropsy.
 - Organ Weights: Key organs are weighed.
 - Histopathology: A comprehensive list of tissues from all animals in the control and high-dose groups are examined microscopically. Tissues from lower-dose groups with treatment-related findings should also be examined.

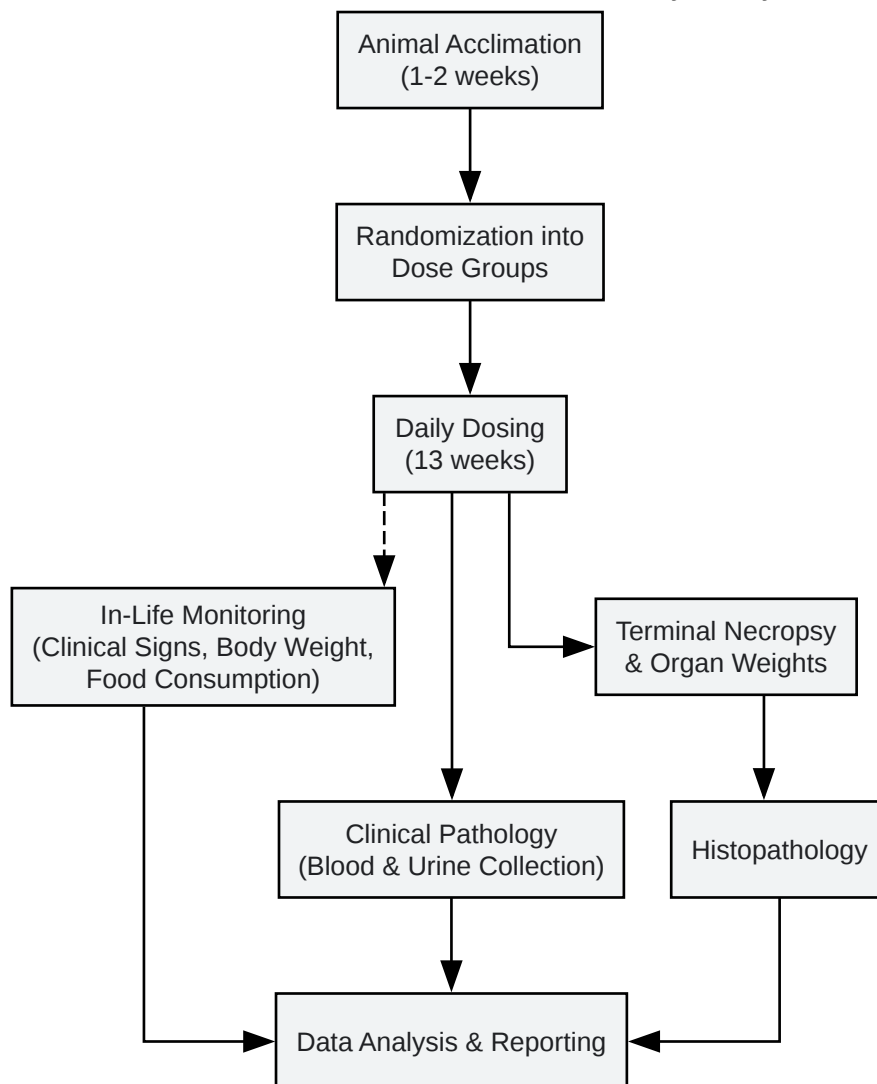
Visualizations

JAK-STAT Signaling Pathway and Peficitinib Inhibition

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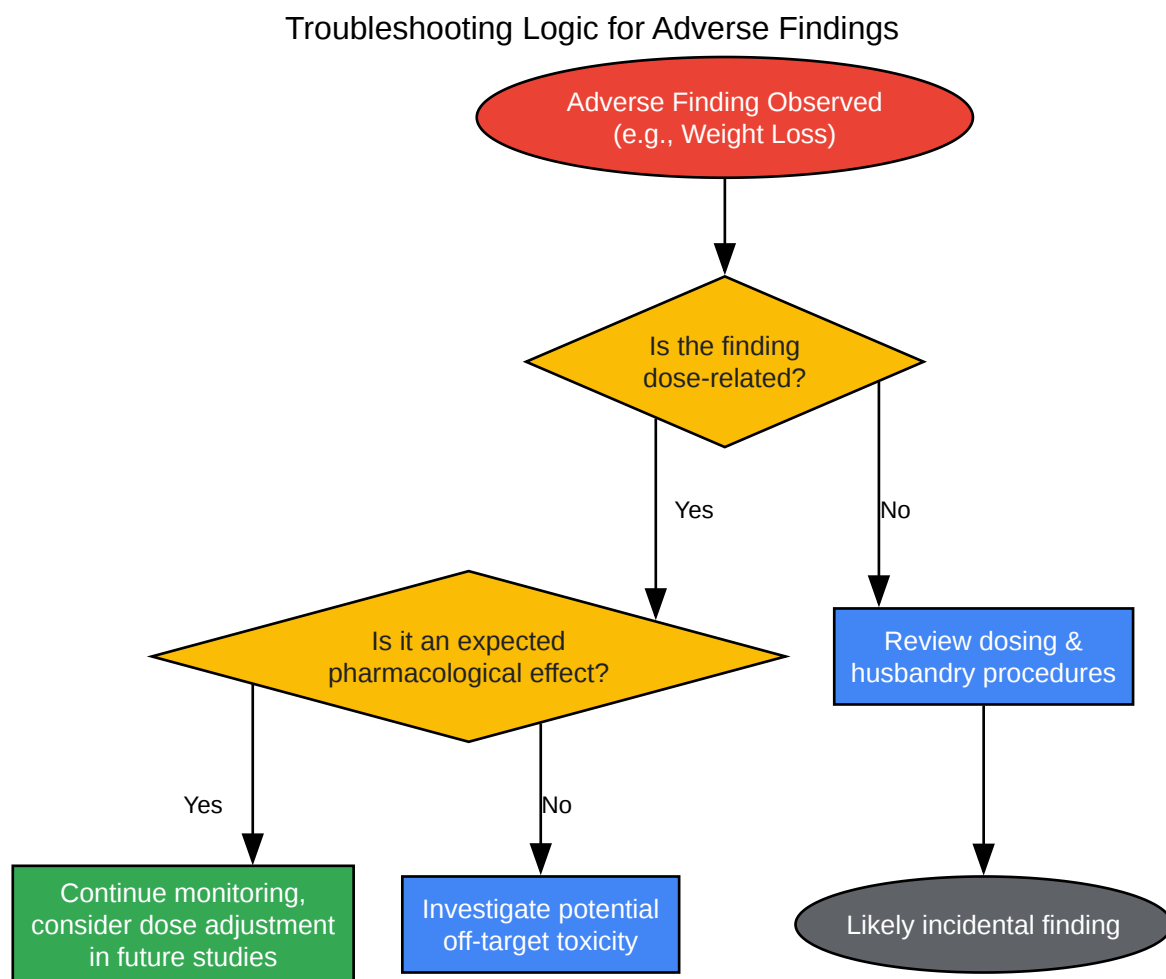
Caption: Peficitinib inhibits JAK, blocking STAT phosphorylation and gene transcription.

Workflow for a 13-Week Rodent Toxicity Study



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Caption: Standard workflow for a sub-chronic rodent toxicology study.



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Caption: Decision tree for investigating adverse findings in toxicology studies.

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